

molecular weight of 2,3,4-Trifluoro-5-methoxybenzoic acid

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Compound of Interest

Compound Name: 2,3,4-Trifluoro-5-methoxybenzoic acid

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Technical Guide: 2,3,4-Trifluoro-5-methoxybenzoic Acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2,3,4-Trifluoro-5-methoxybenzoic acid**, a key intermediate in organic synthesis, particularly in the development of pharmaceuticals. This document details its chemical and physical properties, provides an experimental protocol for its analysis, and discusses its role in the synthesis of bioactive molecules.

Core Compound Data

All quantitative data for **2,3,4-Trifluoro-5-methoxybenzoic acid** is summarized in the table below for easy reference and comparison.

Property	Value
Molecular Weight	206.12 g/mol [1][2]
Molecular Formula	C ₈ H ₅ F ₃ O ₃ [1][2][3]
CAS Number	38233-47-5[1][4][5]
Appearance	White to off-white powder[6]
Purity	≥98.0%[6]
Boiling Point	293.1°C at 760 mmHg[6]
Density	1.487 g/cm ³ [6]
Synonyms	5-Methoxy-2,3,4-trifluorobenzoic acid[3][6]

Experimental Protocols

While a specific, detailed synthesis protocol for **2,3,4-Trifluoro-5-methoxybenzoic acid** is not readily available in the provided search results, a general method for the analysis of similar aromatic carboxylic acids using High-Performance Liquid Chromatography (HPLC) can be adapted. The following is a representative protocol.

Quantitative Analysis by High-Performance Liquid Chromatography (HPLC)

This method provides a robust and reliable means for the quantification of substituted benzoic acids and is suitable for quality control and research applications.

1. Instrumentation and Materials:

- HPLC System: A standard system equipped with a gradient pump, autosampler, column oven, and a UV-Vis detector.
- Column: A C18 reversed-phase column (e.g., 15 cm x 4.6 mm, 5 µm particle size).
- Solvents: HPLC grade acetonitrile and ultrapure water.

- Reagents: Trifluoroacetic acid (TFA), analytical grade.
- Reference Standard: **2,3,4-Trifluoro-5-methoxybenzoic acid** (purity ≥99%).

2. Chromatographic Conditions:

- Mobile Phase A: 0.1% TFA in water
- Mobile Phase B: 0.1% TFA in acetonitrile
- Gradient: A typical gradient would start with a high percentage of Mobile Phase A, gradually increasing the percentage of Mobile Phase B to elute the compound.
- Flow Rate: 1.0 mL/min
- Column Temperature: 30°C
- Detection Wavelength: Determined by UV-Vis scan of the analyte (typically around 254 nm for aromatic compounds).
- Injection Volume: 10 µL

3. Sample Preparation:

- Standard Stock Solution (1000 µg/mL): Accurately weigh approximately 10 mg of the **2,3,4-Trifluoro-5-methoxybenzoic acid** reference standard and transfer it to a 10 mL volumetric flask. Dissolve and dilute to volume with the initial mobile phase composition.
- Working Standard Solutions: Prepare a series of working standard solutions by serial dilution of the stock solution to cover the desired concentration range for the calibration curve (e.g., 1 - 100 µg/mL).
- Sample Solution: Accurately weigh an appropriate amount of the sample, dissolve it in the mobile phase to achieve a theoretical concentration within the calibration range, and filter through a 0.45 µm syringe filter before injection.

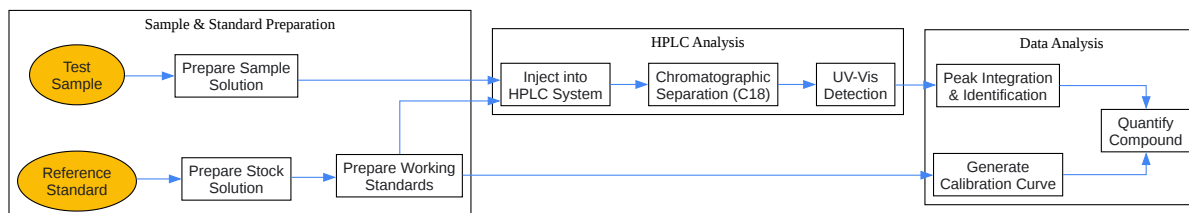
4. Analysis:

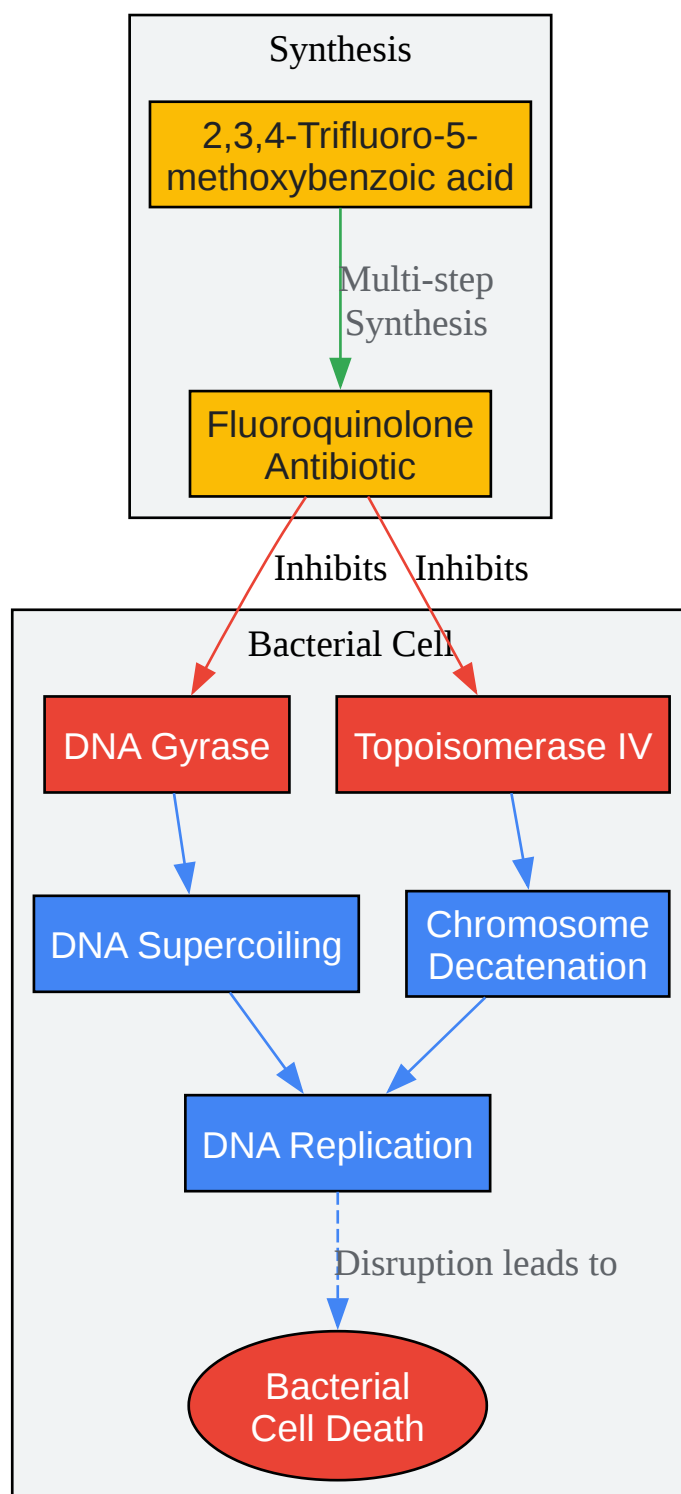
- Inject the standard and sample solutions into the HPLC system.
- Identify the peak corresponding to **2,3,4-Trifluoro-5-methoxybenzoic acid** based on the retention time of the standard.
- Quantify the amount of the compound in the sample by comparing the peak area with the calibration curve generated from the standard solutions.

Visualizations

Experimental Workflow: HPLC Analysis

The following diagram illustrates the general workflow for the quantitative analysis of **2,3,4-Trifluoro-5-methoxybenzoic acid** by HPLC.





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